

Flufenoxuron-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Flufenoxuron-d3

Cat. No.: B15608782

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Flufenoxuron-d3**, a deuterated analog of the insect growth regulator Flufenoxuron. This document details its chemical identity, mechanism of action, and relevant experimental protocols, with a focus on its application in analytical and research settings.

Core Compound Identity: Flufenoxuron-d3

Flufenoxuron-d3 is the isotopically labeled version of Flufenoxuron, a member of the benzoylurea class of insecticides. The deuterium labeling makes it an ideal internal standard for quantitative analysis of Flufenoxuron in various matrices.

Identifier	Value
Compound Name	Flufenoxuron-d3
Unlabeled CAS Number	101463-69-8 ^[1]
Molecular Formula	C ₂₁ H ₈ D ₃ ClF ₆ N ₂ O ₃
Molecular Weight	491.79 g/mol

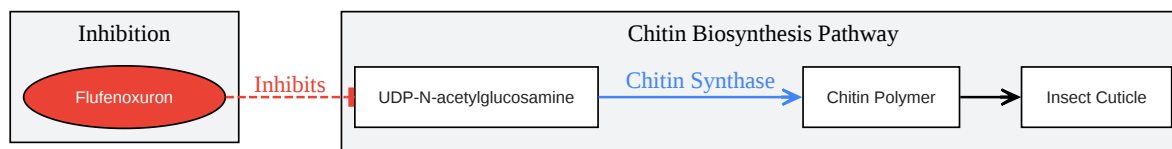
Physicochemical Properties of Flufenoxuron (Unlabeled)

The following table summarizes the key physicochemical properties of the unlabeled Flufenoxuron, which are critical for understanding its environmental fate and behavior in analytical systems.

Property	Value	Reference
Molecular Formula	$C_{21}H_{11}ClF_6N_2O_3$	[1]
Molar Mass	488.77 g·mol ⁻¹	[1]
Appearance	White crystalline powder	[1]
Melting Point	169-172 °C (decomposes)	[1]
Water Solubility	0.004 mg/L (25 °C)	[1]
Vapor Pressure	4.55×10^{-12} Pa (20 °C)	[1]
LogP (Octanol-Water Partition Coefficient)	4.0	[1]

Mechanism of Action: Inhibition of Chitin Biosynthesis

Flufenoxuron's insecticidal activity is derived from its function as a chitin synthesis inhibitor.[1][2][3] Chitin is an essential polymer of N-acetylglucosamine that provides structural integrity to the insect cuticle and the peritrophic matrix of the midgut. By disrupting the production of chitin, Flufenoxuron interferes with the molting process in larval and nymphal stages, which ultimately leads to their death.[1][2] The primary molecular target is believed to be the enzyme chitin synthase.[1][2]



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Caption: Flufenoxuron's interference in the insect chitin biosynthesis pathway.

Experimental Protocols

Quantification of Flufenoxuron in Biological Samples using LC-MS/MS

The use of **Flufenoxuron-d3** as an internal standard is critical for accurate quantification. The following protocol outlines a general workflow for the analysis of Flufenoxuron in blood samples.

Sample Preparation (Solid-Phase Extraction - SPE):

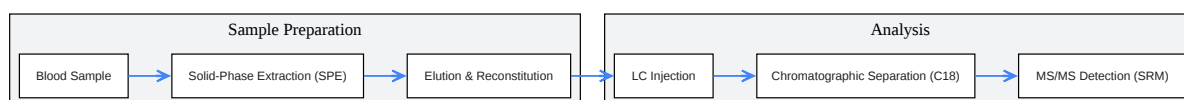
- A blood sample is loaded onto an SPE cartridge (e.g., Bond Elut Certify).
- The cartridge is washed to remove potential interferences.
- Flufenoxuron is eluted from the cartridge using a suitable solvent.
- The eluate is evaporated to dryness and then reconstituted in a solvent appropriate for LC-MS/MS analysis (e.g., 70% methanol).^[1]

LC Separation:

- The reconstituted sample is injected into a High-Performance Liquid Chromatography (HPLC) system.
- Chromatographic separation is achieved on a reverse-phase column (e.g., C18) using a gradient mobile phase, such as ammonium formate in methanol and water.^[1]

MS/MS Detection:

- The eluent from the HPLC column is introduced into a triple quadrupole mass spectrometer.
- Detection is performed in positive ion mode using electrospray ionization (ESI) and selective reaction monitoring (SRM).[1]



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Caption: Experimental workflow for LC-MS/MS analysis of flufenoxuron.

Field Efficacy Trial Protocol

This protocol provides a framework for assessing the effectiveness of Flufenoxuron against a target pest in an agricultural setting.

Experimental Design:

- Employ a Randomized Complete Block Design (RCBD) with at least three replications.
- Define plot sizes (e.g., 6m x 5m) and include buffer zones to prevent spray drift.[4]

Treatments:

- Flufenoxuron applied at the recommended dosage.
- An untreated control (sprayed with water only).
- (Optional) A standard insecticide for comparison.[4]

Application:

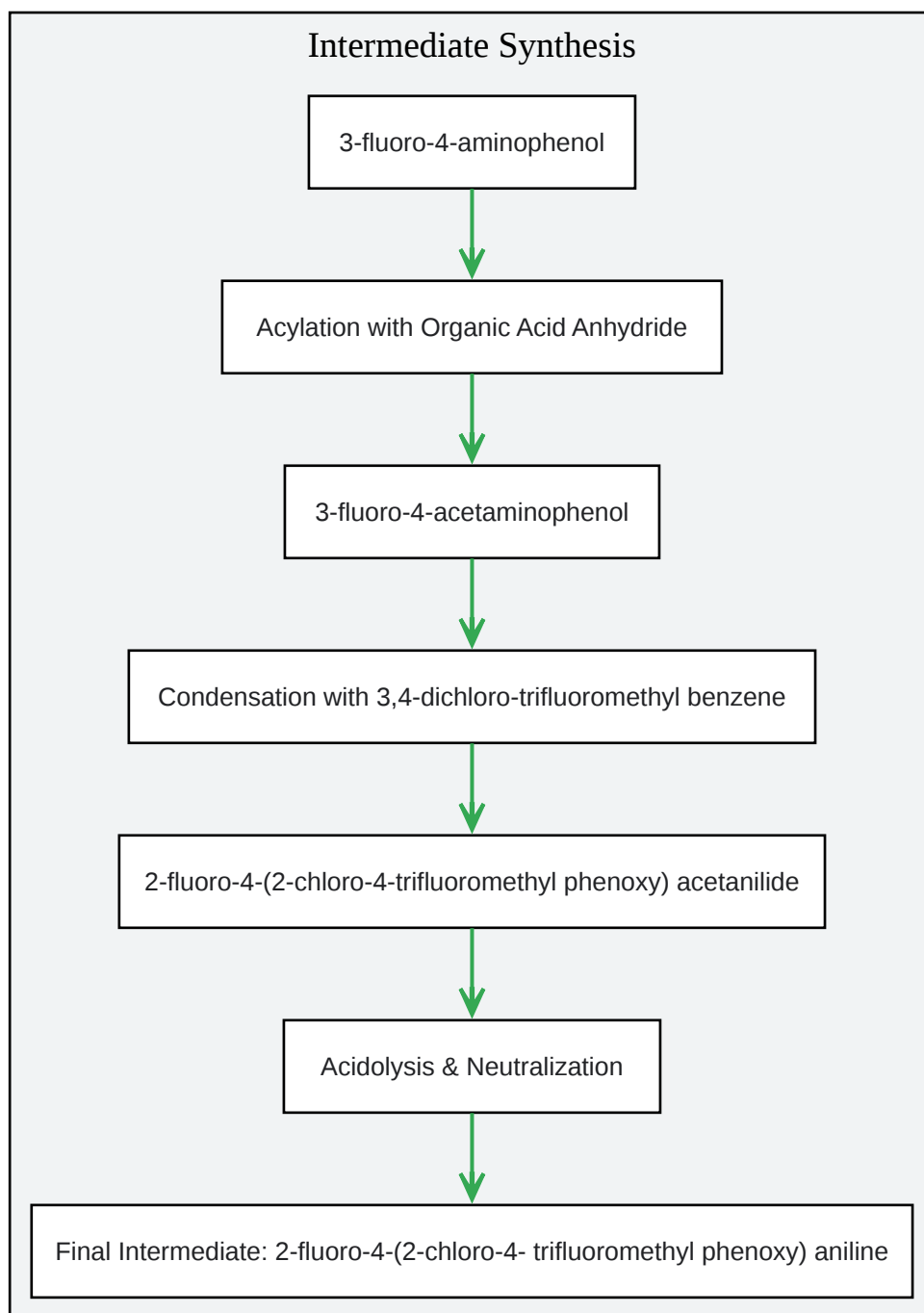
- Conduct a pest count one day before the application to establish a baseline.
- Use a calibrated sprayer to ensure uniform coverage of the treatment area.[\[4\]](#)

Data Collection and Analysis:

- Collect pest population data at specified intervals post-application.
- Perform an Analysis of Variance (ANOVA) to determine the statistical significance between the different treatments.[\[4\]](#)

Synthesis of Flufenoxuron

A general synthesis pathway for Flufenoxuron involves multiple steps, with a key reaction being the coupling of 2,6-difluorobenzamide with a substituted phenoxyfluorophenyl isocyanate. The synthesis of a crucial intermediate, 2-fluoro-4-(2-chloro-4-trifluoromethyl phenoxy) aniline, is outlined below.[\[1\]](#)



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Caption: Workflow for the synthesis of a key flufenoxuron intermediate.

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